

# The QuPPE Method: A Versatile Approach for Glyphosate Extraction in Food Matrices

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## Compound of Interest

Compound Name: *Glyphosate monoammonium*

CAS No.: 40465-66-5

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A detailed overview of the Quick Polar Pesticides (QuPPE) method for the extraction of **glyphosate monoammonium** and its metabolites from diverse food matrices, tailored for researchers, scientists, and professionals in drug development.

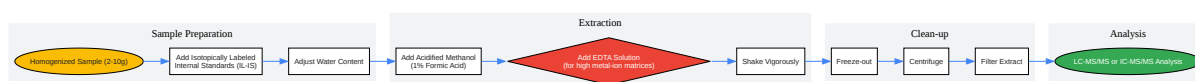
The Quick Polar Pesticides (QuPPE) method offers a streamlined and effective approach for the simultaneous extraction of highly polar pesticides, including the widely used herbicide glyphosate and its primary metabolite aminomethylphosphonic acid (AMPA), from various food products.[1][2] Developed by the EU Reference Laboratory for pesticides requiring single residue methods (EURL-SRM), this procedure simplifies sample preparation by employing a single-step extraction with a methanol/water mixture, thereby eliminating the need for complex derivatization steps.[1] The final aqueous extract is suitable for analysis by advanced analytical techniques such as liquid chromatography or ion chromatography coupled with tandem mass spectrometry (LC-MS/MS or IC-MS/MS).[1]

The versatility of the QuPPE method is demonstrated by its applicability to a wide range of food matrices, categorized as either food of plant origin (QuPPE-PO) or food of animal origin (QuPPE-AO).[1] The core protocol can be adapted to the specific composition of the sample matrix. For instance, for matrices with high lipid content, a dispersive solid-phase extraction

(dSPE) with C18 sorbent can be incorporated for lipid removal.[1] In the case of high-protein matrices, protein precipitation with acetonitrile is employed.[1] A significant modification for the analysis of glyphosate in matrices containing high concentrations of metal ions is the addition of an ethylenediaminetetraacetic acid (EDTA) solution, which acts as a chelating agent to improve analyte recovery.[1][3][4]

## Experimental Workflow

The general workflow of the QuPPE method is a multi-step process designed for efficiency and robustness. The following diagram illustrates the key stages of the extraction procedure.



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Figure 1. A schematic of the QuPPE experimental workflow.

## Quantitative Data Summary

The performance of the QuPPE method for the extraction of glyphosate and AMPA has been validated across a variety of food matrices. The following table summarizes the recovery rates, which are indicative of the method's efficiency. The addition of EDTA has been shown to significantly improve recovery in certain matrices.[3][4][5][6][7]

Food Matrix	Analyte	Recovery Rate (%) without EDTA	Recovery Rate (%) with EDTA
Milk	Glyphosate	29	93
Milk	AMPA	18	93
Cucumber	Glyphosate	-	~100 (IL-IS corrected)
Cucumber	AMPA	-	~100 (IL-IS corrected)
Liver	Glyphosate	-	~100 (IL-IS corrected)
Liver	AMPA	-	~100 (IL-IS corrected)
Sesame	Glyphosate	-	~100 (IL-IS corrected)
Sesame	AMPA	-	~100 (IL-IS corrected)
Lentils	Glyphosate	-	~100 (IL-IS corrected)
Lentils	AMPA	-	~100 (IL-IS corrected)
Cocoa Bean	Glyphosate	-	~100 (IL-IS corrected)
Cocoa Bean	AMPA	-	~100 (IL-IS corrected)
Wheat	Glyphosate	-	~100 (IL-IS corrected)
Infant Food	Glyphosate	-	~100 (IL-IS corrected)
Infant Food	AMPA	-	~100 (IL-IS corrected)
Cherries	Glyphosate	70-120	-
Honey	Glyphosate	-	-

Note: Data is compiled from multiple sources.<sup>[3][4][6][8]</sup> "-" indicates data not available. IL-IS corrected recoveries are approximately 100%.

## Detailed Experimental Protocols

The following protocols provide a step-by-step guide for the extraction of glyphosate and its metabolites from different food matrices using the QuPPE method.

## Protocol 1: General QuPPE Method for Food of Plant Origin (QuPPE-PO)

This protocol is suitable for a wide range of fruits and vegetables with high water content.

### Materials:

- Homogenized sample
- Deionized water
- Methanol with 1% formic acid
- Isotopically labeled internal standards (IL-IS) for glyphosate and AMPA
- Centrifuge tubes (50 mL)
- Mechanical shaker
- Centrifuge
- Syringe filters (0.22 µm)
- Autosampler vials

### Procedure:

- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Add the appropriate volume of IL-IS solution.
- Add deionized water to adjust the total water content to approximately 10 mL.[4]
- Add 10 mL of methanol containing 1% formic acid.[1][4]
- Cap the tube and shake vigorously for 10 minutes.[9]
- Place the sample in a freezer at -20°C for at least 2 hours (freeze-out step).[1]

- Centrifuge the cold sample at  $\geq 3000$  g for 5 minutes.[1]
- Filter the supernatant through a 0.22  $\mu\text{m}$  syringe filter into an autosampler vial.[1]
- The extract is now ready for LC-MS/MS or IC-MS/MS analysis.

## Protocol 2: Modified QuPPE Method with EDTA for High Metal-Ion Matrices (e.g., Milk, Cereals)

This protocol is recommended for matrices where metal ions can interfere with glyphosate and AMPA recovery.

Materials:

- Same as Protocol 1
- 10% (w/v) aqueous EDTA solution

Procedure:

- Follow steps 1-3 of Protocol 1. The sample size may vary (e.g., 2-10 g).[4]
- Add 10 mL of methanol containing 1% formic acid.[4]
- Add 1 mL of 10% aqueous EDTA solution.[4]
- Proceed with steps 5-9 of Protocol 1.

## Protocol 3: Modified QuPPE Method for High-Fat Matrices

This protocol includes a dSPE cleanup step to remove lipids.

Materials:

- Same as Protocol 1
- C18 sorbent

Procedure:

- Follow steps 1-7 of Protocol 1.
- Take an aliquot of the supernatant and add it to a tube containing C18 sorbent.
- Vortex for 1 minute.
- Centrifuge at  $\geq 3000$  g for 5 minutes.
- Filter the supernatant through a 0.22  $\mu\text{m}$  syringe filter into an autosampler vial.
- The extract is now ready for analysis.

## Protocol 4: Modified QuPPE Method for High-Protein Matrices

This protocol uses acetonitrile for protein precipitation.

Materials:

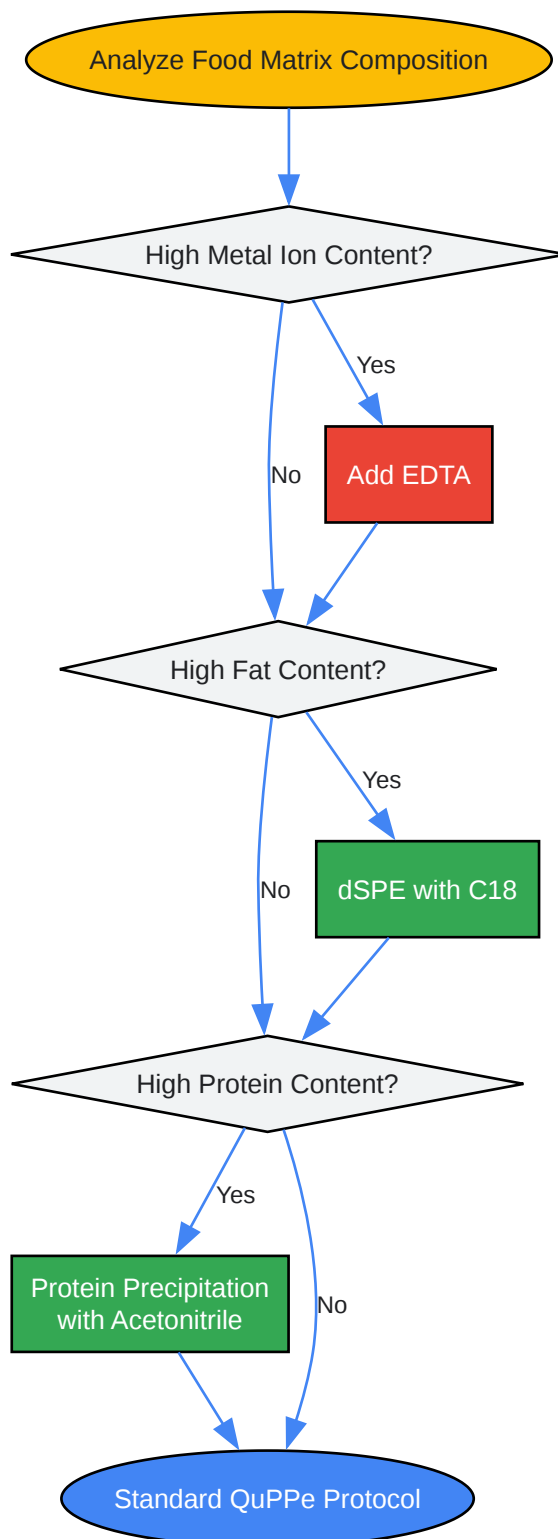
- Same as Protocol 1
- Acetonitrile

Procedure:

- Follow steps 1-5 of Protocol 1.
- Add an equal volume of acetonitrile to the extract.
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at  $\geq 3000$  g for 5 minutes.
- Filter the supernatant through a 0.22  $\mu\text{m}$  syringe filter into an autosampler vial.
- The extract is now ready for analysis.

## Logical Relationships in Method Modification

The choice of the appropriate QuPPe protocol modification depends on the composition of the food matrix. The following diagram illustrates the decision-making process.



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Figure 2. Decision tree for QuPPE protocol modification.

## Conclusion

The QuPPE method provides a robust and adaptable framework for the extraction of glyphosate and its metabolites from a diverse range of food matrices. By understanding the principles of the method and its potential modifications, researchers can achieve reliable and accurate quantification of these important polar pesticides, contributing to food safety and regulatory compliance. The use of isotopically labeled internal standards is highly recommended to compensate for matrix effects and ensure high-quality data.[1]

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